

DL-Acetylshikonin: A Technical Guide to its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: *DL-Acetylshikonin*

Cat. No.: *B10789740*

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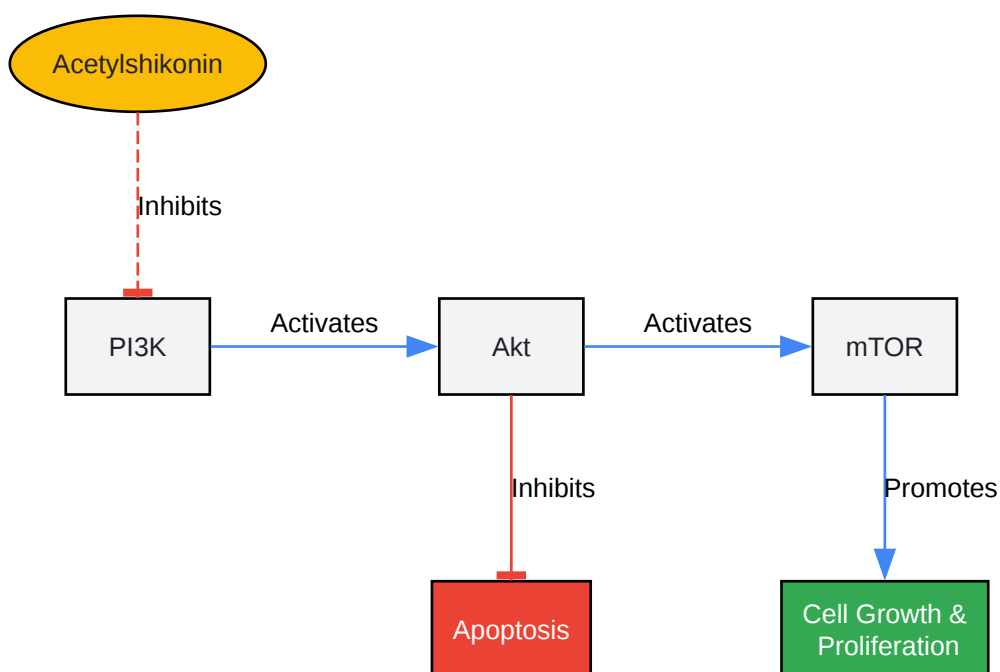
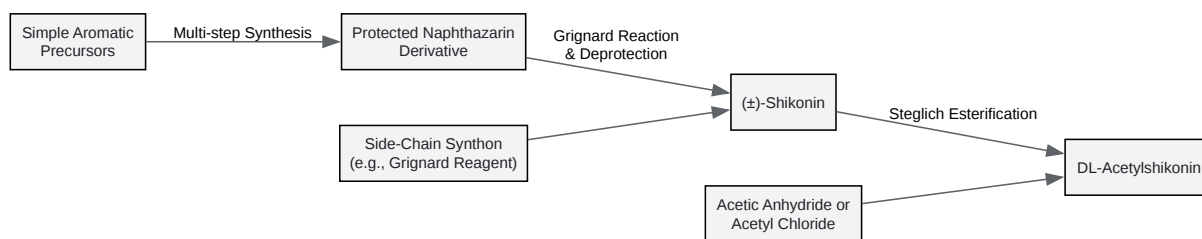
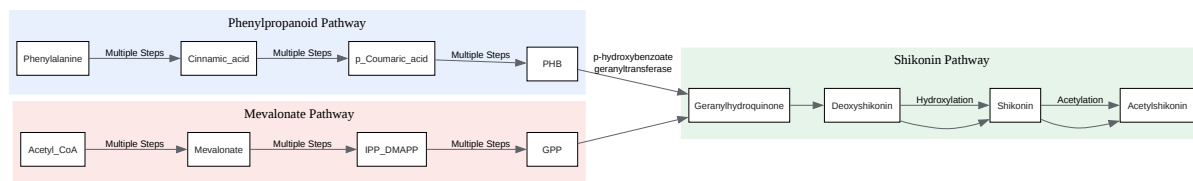
For Researchers, Scientists, and Drug Development Professionals

Introduction

DL-acetylshikonin, a racemic mixture of acetylshikonin, is a naphthoquinone derivative that has garnered significant interest in the scientific community for its potent biological activities, particularly its anticancer properties. As a derivative of shikonin, a natural compound isolated from the roots of plants from the Boraginaceae family, **DL-acetylshikonin** offers a promising scaffold for the development of novel therapeutics. This technical guide provides an in-depth overview of the chemical structure and synthesis pathways of **DL-acetylshikonin**, tailored for professionals in research and drug development.

Chemical Structure of DL-Acetylshikonin

DL-acetylshikonin is the racemic form of acetylshikonin. The chemical structure is formally described as (\pm)-acetic acid 1-(5,8-dihydroxy-1,4-dioxo-1,4-dihydronaphthalen-2-yl)-4-methylpent-3-enyl ester. The molecule consists of a naphthazarin (5,8-dihydroxy-1,4-naphthoquinone) core, which is crucial for its biological activity, attached to an acetylated isohexenyl side chain at the C-2 position. The presence of the chiral center at the C-1' position of the side chain gives rise to the enantiomeric forms.



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